

# Application Notes and Protocols for Reactions Involving 4-Boronobenzenesulfonic Acid

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## Compound of Interest

Compound Name: 4-Boronobenzenesulfonic acid

Cat. No.: B1290237

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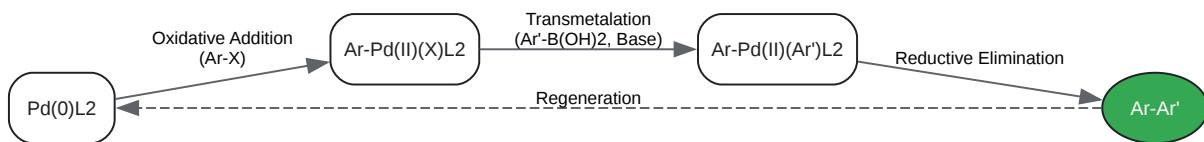
These application notes provide detailed protocols and experimental data for common reactions involving **4-boronobenzenesulfonic acid**, a versatile building block in organic synthesis and drug discovery. The information is intended to guide researchers in setting up, monitoring, and optimizing these reactions.

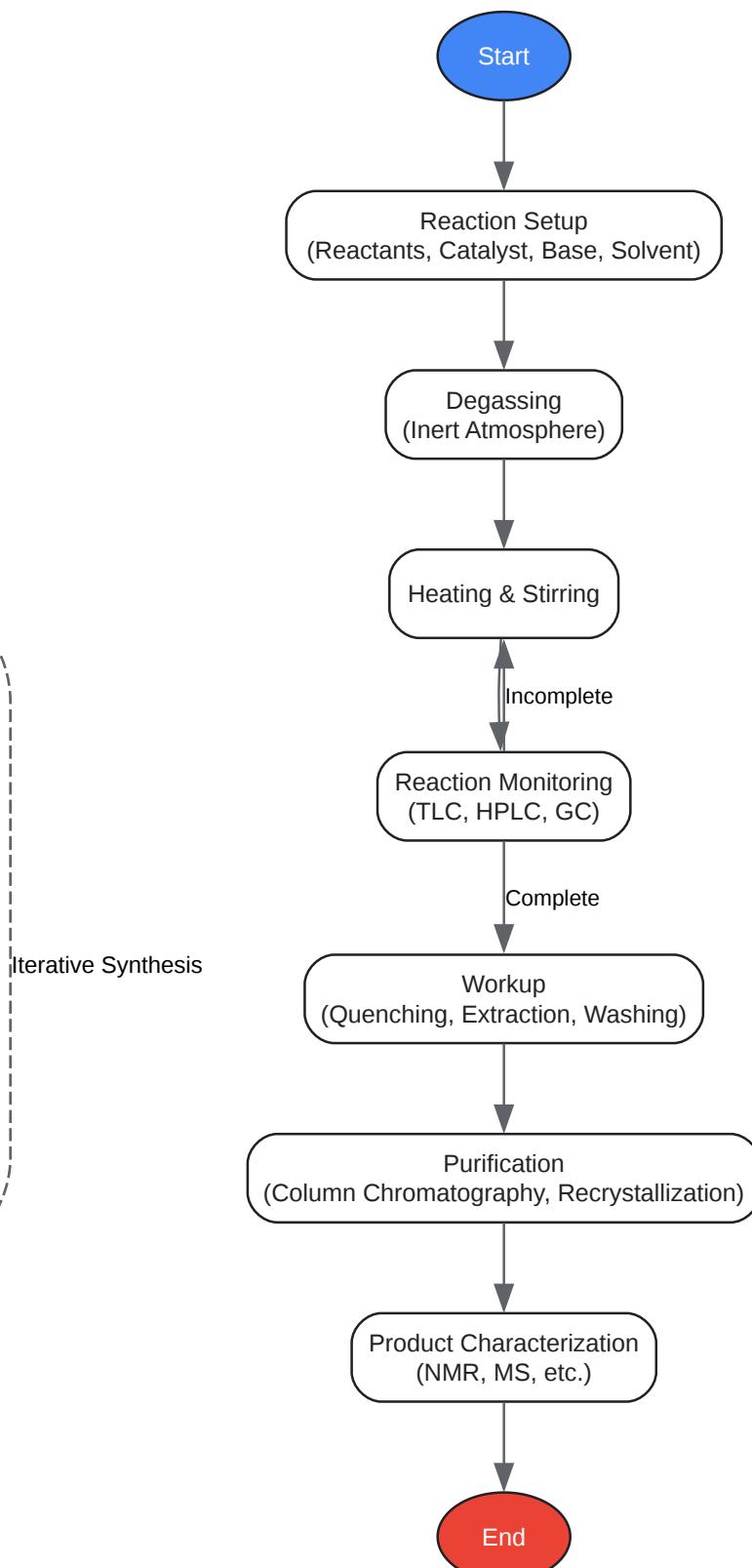
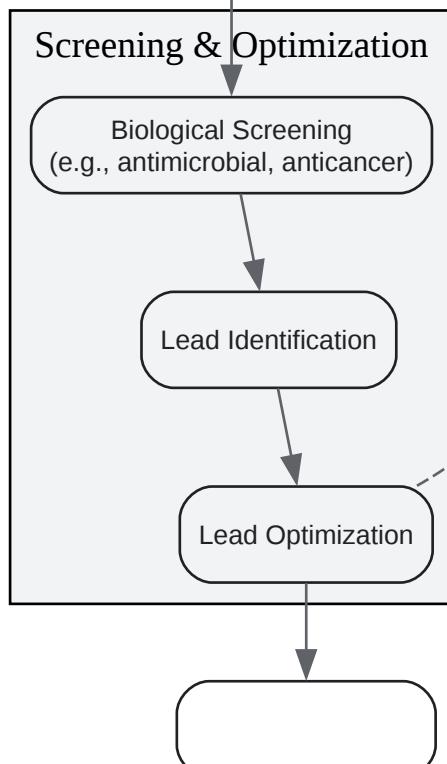
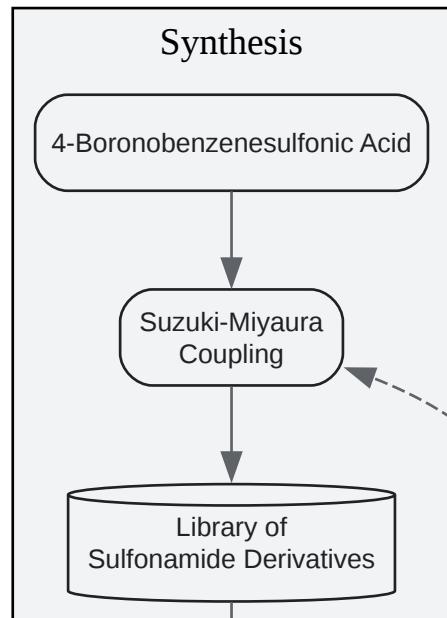
## Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura reaction is a cornerstone of carbon-carbon bond formation, enabling the synthesis of biaryl compounds, which are prevalent in pharmaceuticals and functional materials.<sup>[1][2]</sup> **4-Boronobenzenesulfonic acid** serves as a water-soluble and stable boronic acid partner in these couplings.

## Catalytic Cycle of the Suzuki-Miyaura Reaction

The reaction proceeds through a well-defined catalytic cycle involving a palladium catalyst.<sup>[3]</sup> The key steps are oxidative addition of the aryl halide to the Pd(0) complex, transmetalation with the boronic acid (activated by a base), and reductive elimination to form the desired biaryl product and regenerate the active catalyst.<sup>[4]</sup>



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## References

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